Application of Iodoxamic Acid in Liver Function Studies: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name:	*Iodoxamic acid*
CAS No.:	*31127-82-9*
Cat. No.:	*B1196819*

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Introduction

Iodoxamic acid is a water-soluble, hepatotropic, iodinated contrast medium historically used for intravenous cholangiography and cholecystography.[1] Its primary application lies in the radiographic visualization of the biliary tract, providing valuable insights into liver function, specifically the excretory capacity of hepatocytes and the patency of the biliary tree. This document provides detailed application notes and experimental protocols for the use of **Iodoxamic acid** in liver function studies.

Mechanism of Action

The diagnostic utility of **Iodoxamic acid** is based on its selective uptake by hepatocytes, followed by excretion into the bile. This process is mediated by specific transporters on the sinusoidal and canalicular membranes of hepatocytes.

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- Hepatocellular Uptake: **Iodoxamic acid**, being an organic anion, is actively transported from the sinusoidal blood into hepatocytes. This uptake is primarily mediated by members of the Organic Anion Transporting Polypeptide (OATP) family, specifically OATP1B1 and OATP1B3, which are located on the basolateral membrane of hepatocytes.[1][2]

- Biliary Excretion: Following uptake, **Iodoxamic acid** is transported across the canalicular membrane into the bile canaliculi. This active process is mediated by the Multidrug Resistance-Associated Protein 2 (MRP2), also known as the canalicular multispecific organic anion transporter (cMOAT).[2][3]

The high iodine content of the **Iodoxamic acid** molecule renders it radiopaque, allowing for the visualization of the biliary system upon X-ray imaging. The rate and extent of its excretion into the bile are direct indicators of hepatobiliary function.

Data Presentation

Quantitative Comparison of Intravenous Cholangiographic Agents

Parameter	Meglumine Iodoxamate	Meglumine Iotroxate	Meglumine Ioglycamate
Biliary Excretion Rate	High	Higher ($P < 0.05$)	Lower
Time to Good/Adequate Visualization	Standard	Significantly Earlier	Slower
Side Effects (Incidence)	16.4%	11.6%	20.4%
Renal Excretion	More Frequent	Less Frequent	-

Data compiled from a double-blind clinical study involving 400 cases comparing meglumine iotroxate and meglumine iodoxamate, and a second study comparing iotroxate with ioglycamate.[4]

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Pharmacokinetic Parameters of **Iodoxamic Acid** in Rhesus Monkeys

Parameter	Value (Mean ± SD)	Range
Vmax (Hepatic Uptake/Biliary Excretion)	1.03 ± 0.25 µmoles/kg/min	-
Km (Michaelis-Menten Constant)	-	1.5 to 16.4 µM

This data was obtained from a study applying a dynamic method to assess the capacity-limited hepatic uptake and biliary excretion of **Iodoxamic acid**.

Experimental Protocols

Protocol 1: In Vivo Intravenous Cholangiography in a Clinical Setting

Objective: To visualize the biliary tract to assess liver excretory function and diagnose biliary abnormalities.

Materials:

- Meglumine iodoxamate solution (e.g., Cholovue)
- Sterile syringes and needles
- Intravenous infusion set
- Standard X-ray or computed tomography (CT) imaging equipment

Procedure:

- Patient Preparation: The patient should be fasting for at least 4-6 hours prior to the procedure to ensure a resting gallbladder. A preliminary plain radiograph of the biliary region is recommended.

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- Sensitivity Testing: A preliminary sensitivity test may be performed by injecting a small amount (e.g., 1 mL) of meglumine iodoxamate intravenously and observing the patient for any immediate adverse reactions.
- Administration: The recommended adult dose is typically 20 mL of a 40.3% solution of meglumine iodoxamate.[5] The contrast medium should be administered by slow intravenous infusion over a period of 10 minutes.[5]
- Imaging:
  - Radiographs are taken at serial time points post-injection to visualize the opacification of the biliary tree.
  - Typical imaging time points are 10, 20, 30, 60, and 120 minutes.[6]
  - Tomography may be employed to obtain more detailed images of the bile ducts.
- Image Analysis: The degree and timing of opacification of the common bile duct, hepatic ducts, and gallbladder are assessed. Delayed or absent visualization may indicate impaired liver function or biliary obstruction.

Protocol 2: In Vivo Assessment of Liver Function in an Animal Model (Rat)

Objective: To evaluate the effect of a test compound on the hepatic uptake and biliary excretion of **Iodoxamic acid** in a rat model.

Materials:

- **Iodoxamic acid** solution
- Anesthesia (e.g., isoflurane)
- Catheters for cannulation of the jugular vein and common bile duct
- Infusion pump
- Fraction collector for bile samples

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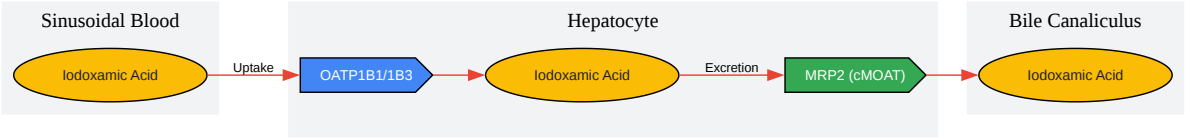
- Blood collection supplies
- Analytical method for quantifying **Iodoxamic acid** (e.g., HPLC)

Procedure:

- Animal Preparation: Anesthetize the rat and maintain anesthesia throughout the experiment. Perform a laparotomy to expose the common bile duct. Cannulate the common bile duct for bile collection and the jugular vein for **Iodoxamic acid** administration and blood sampling.
- Test Compound Administration (if applicable): Administer the test compound via the desired route (e.g., oral gavage, intravenous injection) at a predetermined time before **Iodoxamic acid** administration.
- **Iodoxamic Acid** Administration: Administer a bolus dose or a constant infusion of **Iodoxamic acid** via the jugular vein catheter.
- Sample Collection:
  - Collect bile in pre-weighed tubes at regular intervals (e.g., every 5-10 minutes) for a specified duration (e.g., 60-120 minutes).
  - Collect blood samples from the jugular vein at corresponding time points.
- Sample Analysis:
  - Determine the concentration of **Iodoxamic acid** in bile and plasma samples using a validated analytical method.
- Data Analysis:
  - Calculate the biliary excretion rate of **Iodoxamic acid**.
  - Determine pharmacokinetic parameters such as plasma clearance, volume of distribution, and elimination half-life.
  - Compare the results between the control group and the group treated with the test compound to assess any effects on liver function.

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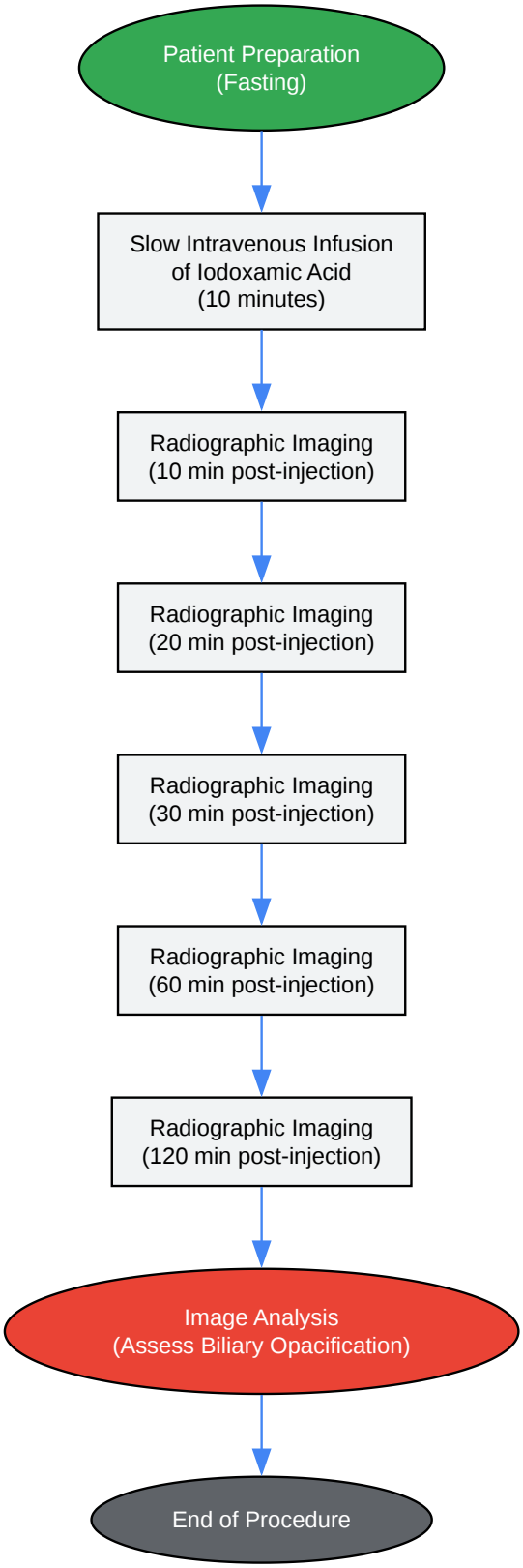
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Caption: Hepatocellular transport of **Iodoxamic acid**.

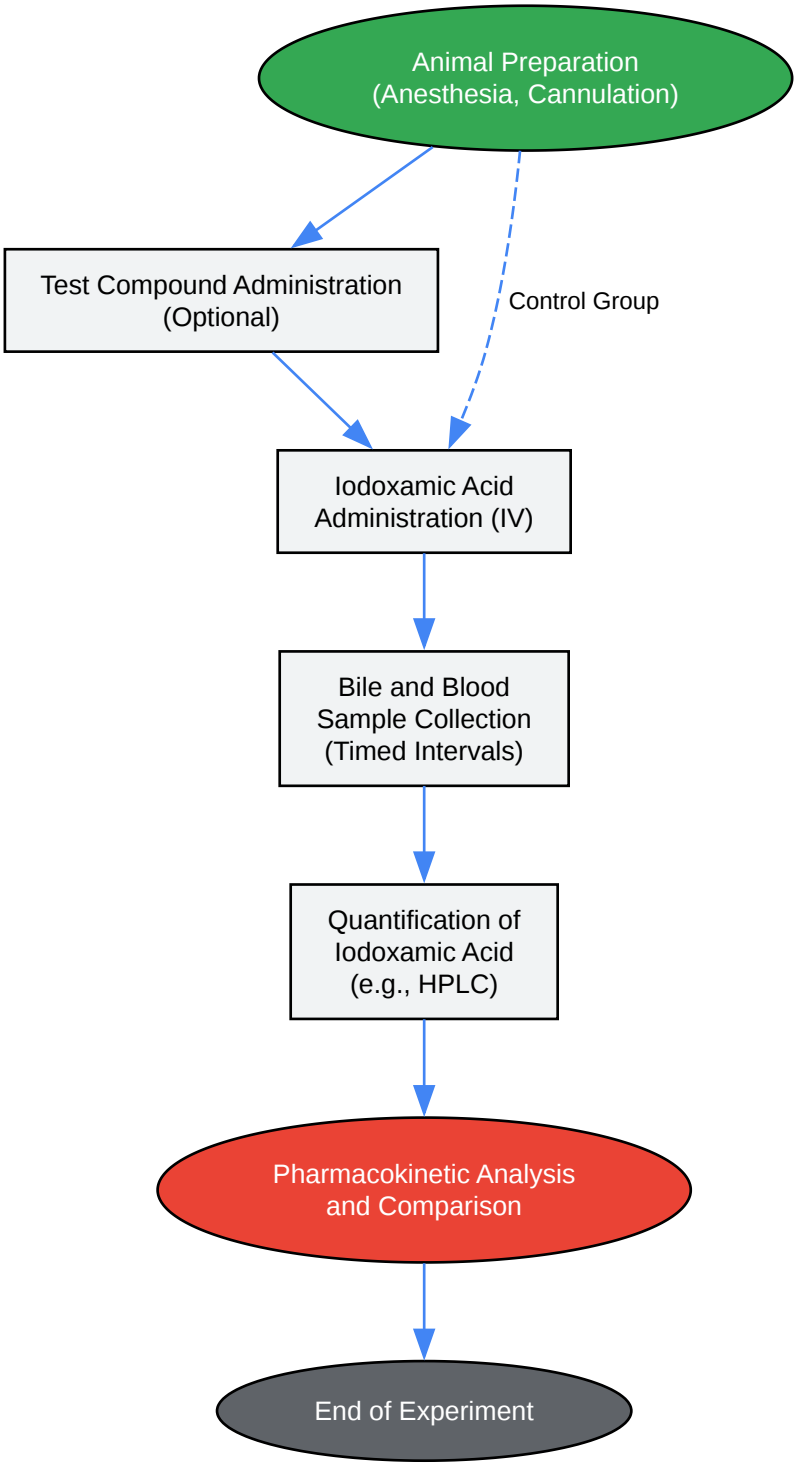
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Caption: Clinical intravenous cholangiography workflow.

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Caption: In vivo animal study workflow.

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